

2,3,6-Tribromobenzoic Acid: Operational Disposal Guide

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Compound of Interest

Compound Name: 2,3,6-tribromobenzoic Acid

Cat. No.: B1640232

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Executive Safety Summary

Status: Halogenated Organic Acid | Disposal Method: High-Temperature Incineration

Immediate Action: Segregate from non-halogenated solvents and oxidizers.[2]

CRITICAL SAFETY DISTINCTION (Read Before Handling): Ensure you have positively identified the chemical structure. There is a high risk of acronym/name confusion in chemical inventory systems:

- Target Compound: **2,3,6-Tribromobenzoic Acid** (Brominated organic acid; Irritant).[2]
- High-Risk Confusion: 2,4,6-Trinitrobenzoic Acid (TNBA).[2] TNBA is a high explosive (Class 1.1D).[3] Confusing "Tribromo" with "Trinitro" can be fatal. Verify the CAS number and physical appearance (Tribromo compounds are typically white/off-white powders; Trinitro compounds are often yellow crystals/sludges).[2]

Chemical Profile & Hazard Identification

Before initiating disposal, verify the identity to ensure correct waste stream categorization.

Parameter	Data
Chemical Name	2,3,6-Tribromobenzoic Acid
CAS Number	Note: 2,3,6-isomer is rare. [1] [2] [4] Common isomer is 633-12-5 (2,4,6-Tribromo). [1] [2] Verify specific bottle label.
Molecular Formula	C ₇ H ₃ Br ₃ O ₂
Physical State	Solid (Crystalline Powder)
Primary Hazards	Skin Irritant (H315), Eye Irritant (H319), Respiratory Irritant (H335). [1] [2]
Environmental	Persistent Halogenated Organic (Do not release to drains). [1] [2] [5]
RCRA Status	Not P-listed or U-listed. [1] [2] Regulated as Halogenated Organic Waste.

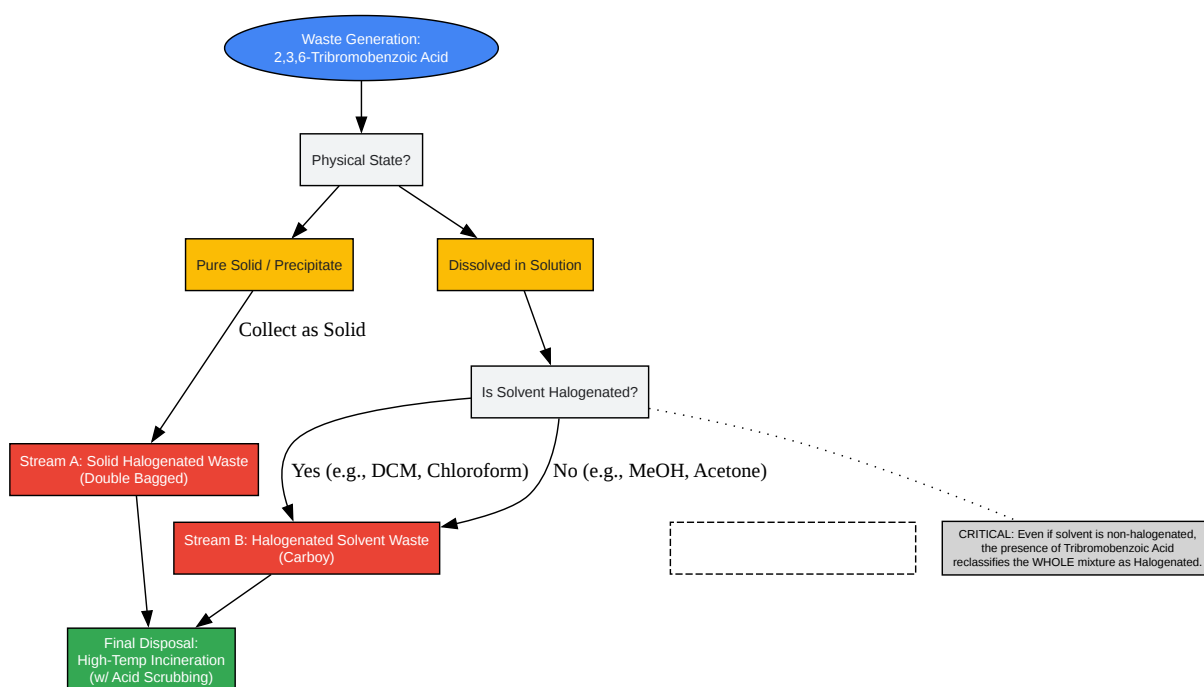
Pre-Disposal Logic: The "Why" Behind the Protocol

To maintain scientific integrity and regulatory compliance, you must understand the causality of the disposal method:

- **Why Incineration?** Halogenated aromatics (containing Br, Cl) are chemically stable and resistant to biodegradation. Landfilling is prohibited under RCRA Land Disposal Restrictions (LDR) for many halogenated organics. High-temperature incineration (>1000°C) is required to break the Carbon-Bromine bond.[\[2\]](#)
- **Why Segregation?** Mixing brominated acids with non-halogenated solvents (e.g., Acetone, Ethanol) contaminates the entire volume. Non-halogenated waste is often used as fuel blending; however, high halogen content (>1000 ppm) poisons catalysts and corrodes standard incinerators, requiring expensive specialized treatment (acid gas scrubbing).[\[2\]](#) Segregation saves your facility significant disposal costs.
- **Why No Neutralization?** While it is an acid, neutralizing it with a base (e.g., Sodium Hydroxide) generates sodium tribromobenzoate, a halogenated salt that still requires incineration.[\[2\]](#) Neutralization adds volume without reducing the hazard classification.

Disposal Workflow Diagram

The following decision tree illustrates the autonomous decision-making process for handling this waste stream.



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Figure 1: Decision logic for segregating brominated organic acids. Note that the presence of the solute dictates the waste stream, overriding the solvent's classification.[1][2]

Step-by-Step Disposal Procedures

Scenario A: Disposal of Pure Solid (Powder/Crystals)

Best for: Expired reagents, contaminated weighing boats, or synthesis products.[1][2]

- PPE Selection: Nitrile gloves (min 0.11mm thickness), safety glasses, and lab coat.[2]
Respiratory protection (N95) recommended if dust generation is likely.
- Container: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a dedicated "Solid Hazardous Waste" bucket lined with a heavy-duty hazardous waste bag (6-mil polyethylene). [2]
- Transfer: Carefully transfer the solid into the container. Do not generate dust.[6][7][8][9]
- Debris: Include contaminated spatulas, weighing papers, and gloves in this same container.
- Labeling: Apply a hazardous waste label.
 - Constituents: "**2,3,6-Tribromobenzoic Acid**, Solid Debris"[1][2]
 - Hazard Checkbox: Toxic, Irritant.[7]

Scenario B: Disposal of Liquid Waste (Mother Liquor/Reaction Mixtures)

Best for: Filtrates, HPLC waste, or dissolved reagents.[1][2]

- Segregation Rule: Regardless of the solvent (Methanol, Ethyl Acetate, Water), the mixture must now be treated as Halogenated Solvent Waste.[2]
- Container: Use a dedicated Halogenated Waste Carboy (typically white or yellow HDPE). Do not use metal cans (acidic nature may corrode metal over time).
- Compatibility Check: Ensure the carboy does not contain strong oxidizers (e.g., Nitric Acid waste) or strong bases (exothermic reaction risk).
- Labeling:

- Constituents: List all solvents + "**2,3,6-Tribromobenzoic Acid** (<5%)".^[2]
- Hazard Checkbox: Flammable (if organic solvent), Toxic, Corrosive (if pH < 2).^[2]

Scenario C: Spill Cleanup (Small Scale < 50g)

- Isolate: Alert nearby personnel.
- Contain: If solid, cover with a damp paper towel to prevent dust dispersion. If liquid, use a polypropylene absorbent pad.
- Neutralize (Optional but recommended for safety): If the spill is large and acidic, dust lightly with Sodium Bicarbonate (NaHCO_3) to neutralize acidity before sweeping.
- Collect: Scoop material into the Solid Halogenated Waste stream (Scenario A).
- Clean: Wash the surface with soap and water; dispose of the sponge as hazardous waste.

Regulatory & Transport Context

- EPA/RCRA (USA): This compound is generally not P-listed or U-listed specifically.^[2] It falls under Process Waste or Characteristic Waste if it exhibits corrosivity (D002) or toxicity. However, the "Halogenated Organic" profile triggers specific incineration requirements under 40 CFR 268 (Land Disposal Restrictions).
- DOT (Transport):
 - If pure and transported in bulk, it may be regulated as Environmentally Hazardous Substance, Solid, N.O.S.^{[1][2]} (UN 3077, Class 9) due to halogenated aromatic toxicity to aquatic life.^[2]
 - Always check the specific SDS Section 14 for the exact transport classification of your isomer purity.

References

- PubChem. (n.d.). 2,4,6-Tribromobenzoic acid (Compound Summary).^{[2][7][10]} National Library of Medicine. Retrieved from [\[Link\]](#) (Note: Used as primary analogue for physical properties and hazard data of tribromobenzoic acid isomers).^[2]

- U.S. Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Regulations: Hazardous Waste Identification. Retrieved from [[Link](#)][1][2]
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